

# Physicochemical characteristics of 3-(Methylthio)hexyl acetate.

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## Compound of Interest

Compound Name: 3-(Methylthio)hexyl acetate

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An In-depth Technical Guide to 3-(Methylthio)hexyl acetate

## Authored by: A Senior Application Scientist Abstract

This technical guide provides a comprehensive overview of the physicochemical characteristics, organoleptic profile, analytical methodologies, and safety data for **3-(Methylthio)hexyl acetate** (CAS No. 51755-85-2). As a significant contributor to the flavor and fragrance industry, this sulfur-containing ester is prized for its complex tropical and sulfurous notes. This document is intended for researchers, scientists, and professionals in drug development and flavor chemistry, offering field-proven insights and detailed protocols to support its application and analysis.

## Introduction: Unveiling a Key Aroma Compound

**3-(Methylthio)hexyl acetate** is a synthetically derived carboxylic ester that has garnered significant attention for its potent and multifaceted aroma profile.<sup>[1][2]</sup> Naturally identified in yellow passion fruit, its unique combination of sulfurous, green, and tropical notes makes it a valuable ingredient in the formulation of complex fruit flavors, particularly those requiring exotic nuances like lychee.<sup>[2][3][4]</sup>

The purpose of this guide is to move beyond a simple data sheet, providing a deeper understanding of the causality behind its properties and the experimental choices for its

characterization. For professionals in flavor creation, quality control, and sensory science, a thorough grasp of its physicochemical nature is paramount for its effective and safe utilization.

## Chemical Identity and Molecular Structure

A precise understanding of a molecule's identity is the foundation of all subsequent scientific investigation. **3-(Methylthio)hexyl acetate** is systematically named and identified by several international standards.

- IUPAC Name: 3-methylsulfanylhexyl acetate[5]
- CAS Number: 51755-85-2[1][6][7]
- Molecular Formula: C<sub>9</sub>H<sub>18</sub>O<sub>2</sub>S[5][6][7]
- Molecular Weight: 190.30 g/mol [1][8]
- Synonyms: 3-(Methylthio)-1-hexyl acetate, lychee mercaptan acetate[1][7][9]

The molecular structure features a hexyl acetate backbone with a methylthio (-SCH<sub>3</sub>) group at the third carbon position, which is a chiral center. This sulfur-containing moiety is critical to its characteristic aroma.

Caption: 2D representation of **3-(Methylthio)hexyl acetate**.

## Core Physicochemical Properties

The physical and chemical properties of **3-(Methylthio)hexyl acetate** dictate its behavior in various matrices, its stability, and its processing parameters. These characteristics are summarized in the table below. The variability in reported values, such as for boiling point, can be attributed to differences in measurement conditions (e.g., pressure) and sample purity.

Property	Value	Source(s)
Appearance	Colorless, clear liquid	[3][5]
Density	0.982 - 0.990 g/mL (range)	[5]
0.985 g/mL at 20 °C	[1]	
0.982 g/mL at 25 °C	[6]	
Boiling Point	216 °C at 760 mm Hg	[1][6][7]
239 - 241 °C at 760 mm Hg	[3]	
Refractive Index	1.461 - 1.469 (range)	[5]
1.4640 at 20°C/D	[1][6]	
Flash Point	76 °C (168.8 °F) - closed cup	[1][6][10]
Vapor Pressure	0.015 mmHg at 25 °C (estimated)	[3]
Solubility	Soluble in water, fats, and alcohols	[4][5]
Water: 183.3 mg/L at 25 °C (estimated)	[3]	

## Organoleptic Profile: The Sensory Signature

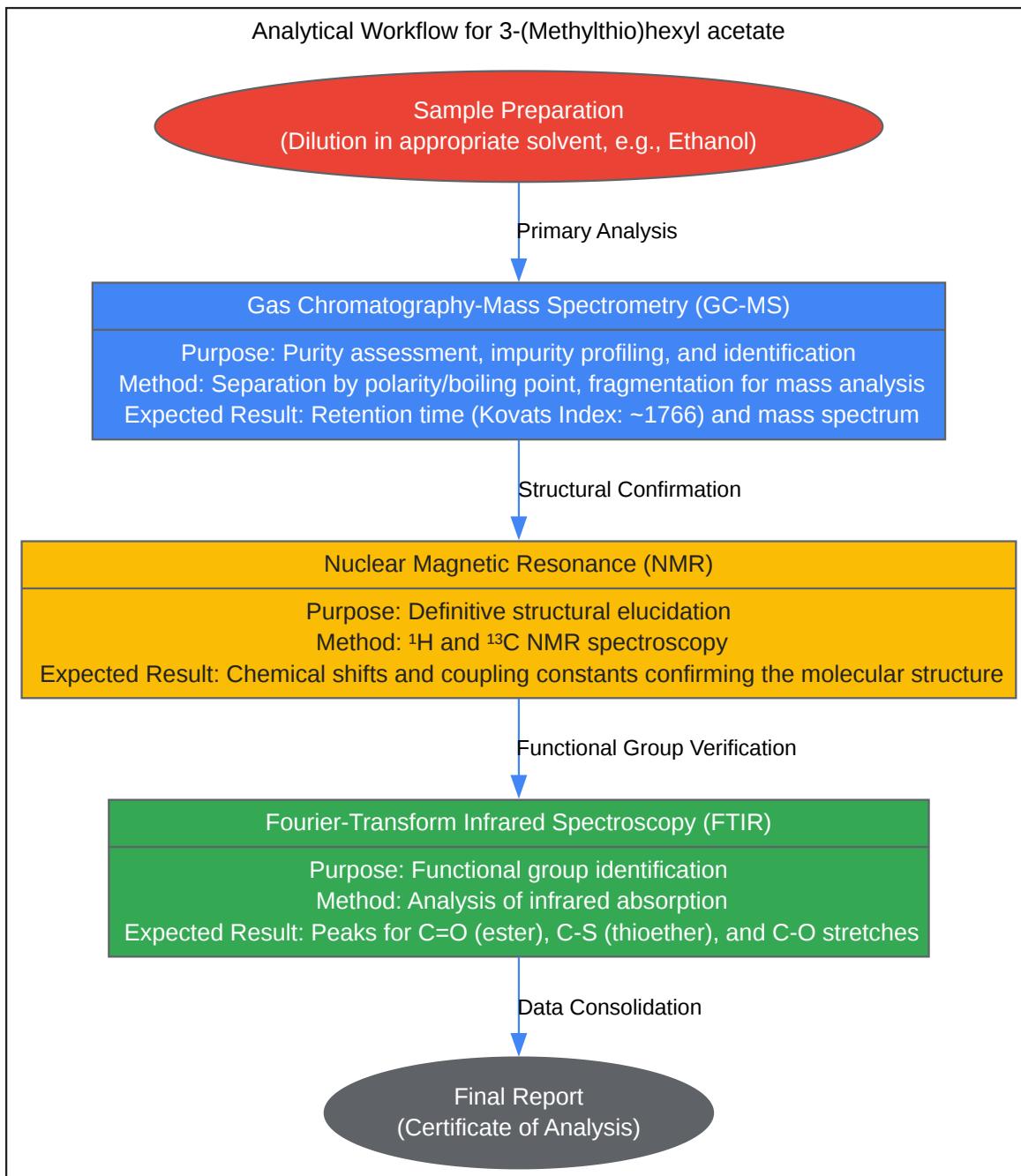
The primary application of **3-(Methylthio)hexyl acetate** is driven by its distinct sensory characteristics. Its profile is complex and concentration-dependent.

- Odor Description: The odor is predominantly sulfurous, with strong notes of green, vegetable, and a pronounced tropical fruit character.[1][3][7][9] When evaluated at a concentration of 0.10% in dipropylene glycol, it is described as sulfury, green, spicy, vegetable, and tropical.[3][7] This complexity makes it useful for building lychee, passion fruit, and other exotic fruit profiles.[3][4]
- Taste Profile: The taste characteristics mirror the aroma. It is described as sulfurous, tropical, biting, vegetative, and fruity.[2] The "biting" or pungent quality is typical of many sulfur-

containing flavor compounds and requires careful dosage to achieve a balanced and pleasant final flavor.

## Analytical Characterization Workflow

Ensuring the identity, purity, and consistency of **3-(Methylthio)hexyl acetate** is critical for its use in consumer products. A multi-step analytical approach is standard practice. The causality behind this workflow is to first separate the compound from any impurities and then to unequivocally identify its structure and quantify its purity.

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Caption: Standard analytical workflow for quality control.

## Experimental Protocol Details:

- Gas Chromatography-Mass Spectrometry (GC-MS):
  - Objective: To determine purity and identify volatile impurities.
  - Sample Preparation: Prepare a 1% solution of the sample in a suitable solvent like ethanol or hexane.
  - GC Conditions (Typical):
    - Column: A non-polar or medium-polarity column (e.g., DB-5ms, HP-INNOWax).
    - Injector: Split/splitless injector at 250°C.
    - Oven Program: Start at 50°C, hold for 2 minutes, ramp to 250°C at 10°C/min, hold for 5 minutes.
    - Carrier Gas: Helium at a constant flow rate.
  - MS Conditions (Typical):
    - Ionization: Electron Ionization (EI) at 70 eV.
    - Mass Range: Scan from m/z 40 to 400.
  - Validation: The resulting mass spectrum can be compared against a reference library, such as the NIST Mass Spectrometry Data Center, for confirmation.[5][11] The retention index (Kovats) should also match known values.[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Objective: To provide an unambiguous structural confirmation.
  - Sample Preparation: Dissolve approximately 10-20 mg of the sample in 0.6 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>).
  - Analysis: Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra.

- Validation: The chemical shifts, integration values, and coupling patterns in the <sup>1</sup>H spectrum, along with the number and chemical shifts of signals in the <sup>13</sup>C spectrum, must be consistent with the known structure of **3-(Methylthio)hexyl acetate**.

## Applications in Flavor and Fragrance

**3-(Methylthio)hexyl acetate** is classified as a flavoring agent and is used extensively in the food and fragrance industries.[1][5][8]

- Flavor Applications: Its primary use is in creating fruit flavors where a sulfurous, exotic note is desired.[4] It is particularly effective in formulations for beverages, confectionery, and desserts to impart a natural-tasting lychee or passion fruit character.[3][4]
- Fragrance Applications: In perfumery, it can add a unique green and fruity top note to fragrances, often used in small amounts to create a memorable and distinctive accord.[4]

## Safety and Toxicology Summary

The safety of **3-(Methylthio)hexyl acetate** as a flavoring ingredient has been evaluated by international regulatory bodies.

- Regulatory Status: The Joint FAO/WHO Expert Committee on Food Additives (JECFA) evaluated this substance and found "no safety concern at current levels of intake when used as a flavouring agent".[5][12][13] It is registered under FEMA (Flavor and Extract Manufacturers Association) number 3789.[1][5][8]
- GHS Classification: It is classified as a combustible liquid and causes skin irritation (H315), with a GHS07 "Warning" signal word.[1][6][10]
- Toxicological Profile: A recent safety assessment by the Research Institute for Fragrance Materials (RIFM) concluded that the material is not genotoxic.[14] The evaluation, using the Threshold of Toxicological Concern (TTC) approach, found no concerns for repeated dose toxicity or reproductive toxicity at current exposure levels.[14] Furthermore, it is not expected to be a concern for photoirritation or photoallergenicity.[14] No sensitizing effects are known. [10]

## Conclusion

**3-(Methylthio)hexyl acetate** is a well-characterized specialty aroma chemical with a unique and valuable sensory profile. Its physicochemical properties are well-defined, allowing for precise control in its application. Standard analytical techniques such as GC-MS and NMR provide a robust framework for ensuring its quality and purity. Supported by positive safety evaluations from respected bodies like JECFA and RIFM, **3-(Methylthio)hexyl acetate** remains a key ingredient for innovation in the flavor and fragrance industry, enabling the creation of authentic and complex tropical fruit profiles.

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